

physical properties of cyclobutanone (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclobutanone

Cat. No.: B123998

[Get Quote](#)

Physical Properties of Cyclobutanone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **cyclobutanone**, specifically its boiling point and density. The information herein is compiled for use by researchers, scientists, and professionals in drug development who require accurate physical data and standardized experimental protocols.

Core Physical Properties

Cyclobutanone, with the molecular formula $(\text{CH}_2)_3\text{CO}$, is a four-membered cyclic ketone. It exists as a colorless, volatile liquid at room temperature.^[1] Accurate knowledge of its physical properties, such as boiling point and density, is crucial for its application in organic synthesis and as a building block in the development of novel pharmaceutical compounds.

Data Presentation

The following table summarizes the reported values for the boiling point and density of **cyclobutanone** from various sources. It is important to note the temperature at which density measurements were taken, as this property is temperature-dependent.

Physical Property	Value	Conditions
Boiling Point	99 °C	at standard atmospheric pressure
99.75 °C	at standard atmospheric pressure[1]	
Density	0.9547 g/cm ³	at 0 °C[1]
0.938 g/mL	at 25 °C[2][3][4]	
0.930 g/mL	Not specified	
0.93 g/mL	Not specified[5]	

Experimental Protocols

The determination of the boiling point and density of a liquid compound like **cyclobutanone** requires precise and standardized experimental procedures. The following sections detail common methodologies for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[2] Several methods can be employed, with the choice often depending on the quantity of the sample available.

1. Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes (less than 0.5 mL).[3]

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating oil (e.g., mineral oil), and a heat source.
- Procedure:
 - A small amount of **cyclobutanone** is placed in the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the **cyclobutanone** sample.
- The test tube assembly is attached to a thermometer and placed in a Thiele tube containing heating oil, ensuring the sample is immersed.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is then discontinued. The boiling point is the temperature at which the liquid just begins to enter the capillary tube as it cools.[3]

2. Simple Distillation Method

For larger sample volumes (at least 5 mL), a simple distillation setup can be used to determine the boiling point.[2][3]

- Apparatus: Distilling flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The **cyclobutanone** sample and a few boiling chips are placed in the distilling flask.
 - The distillation apparatus is assembled, with the thermometer bulb positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor.
 - The flask is heated, and the liquid is brought to a boil.
 - The temperature is recorded when the vapor temperature stabilizes, and a steady rate of distillation is observed. This stable temperature is the boiling point. It is also advisable to record the barometric pressure.[2]

Determination of Density

Density is defined as the mass per unit volume of a substance.[6] For liquids, this can be determined using several methods.

1. Pycnometry (Density Bottle Method)

This is a highly accurate method for determining the density of liquids.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance, and a constant temperature bath.
- Procedure:
 - The mass of the clean, dry pycnometer is accurately determined.
 - The pycnometer is filled with distilled water of a known density at a specific temperature and weighed to determine the volume of the pycnometer.
 - The pycnometer is then emptied, dried, and filled with **cyclobutanone**.
 - The filled pycnometer is brought to the desired temperature in a constant temperature bath, ensuring the liquid level is at the capillary mark.
 - The mass of the pycnometer filled with **cyclobutanone** is measured.
 - The density of **cyclobutanone** is calculated using the formula: $\text{Density} = (\text{Mass of cyclobutanone}) / (\text{Volume of pycnometer})$

2. Digital Density Meter (Oscillating U-tube Method)

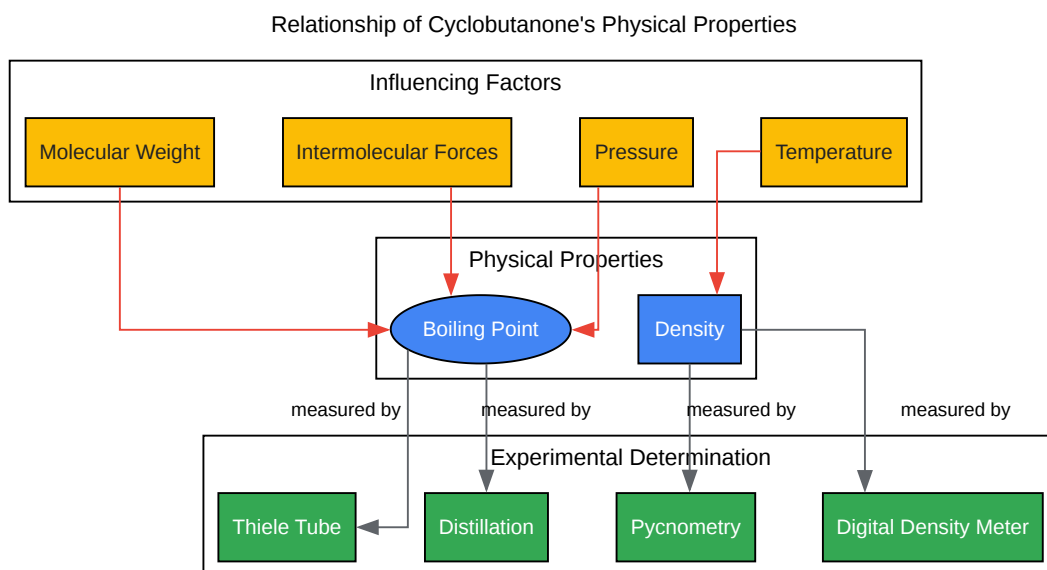
This is a modern and rapid method for density determination, as described in ASTM D4052.[6][7][8]

- Apparatus: Digital density meter with an oscillating U-tube.
- Procedure:
 - A small volume of the **cyclobutanone** sample is injected into the oscillating U-tube of the density meter.

- The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
- The density is then calculated by the instrument based on its calibration data. This method is fast, requires a small sample volume, and provides high accuracy.[6]

Logical Relationships of Physical Properties

The physical properties of a compound are intrinsically linked to its molecular structure and the intermolecular forces present. The following diagram illustrates the relationship between the key physical properties of **cyclobutanone** discussed in this guide.



[Click to download full resolution via product page](#)

Caption: Logical flow from influencing factors to physical properties and their experimental determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 2. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. m.youtube.com [m.youtube.com]
- 5. cdn.juniata.edu [cdn.juniata.edu]
- 6. knowledge.reagecon.com [knowledge.reagecon.com]
- 7. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]
- 8. ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter - Savant Labs [savantlab.com]
- To cite this document: BenchChem. [physical properties of cyclobutanone (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123998#physical-properties-of-cyclobutanone-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com